

Application Note & Protocol: Heptyl Nonyl Phthalate-d4 for Food Contact Material Testing

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Compound of Interest

Compound Name: *Heptyl Nonyl Phthalate-d4*

Cat. No.: *B15557958*

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Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

Phthalates are a class of chemical compounds commonly used as plasticizers to enhance the flexibility and durability of polymers, particularly polyvinyl chloride (PVC). Due to their widespread use in food packaging and other food contact materials (FCMs), there is a potential for these compounds to migrate into food products, leading to human exposure. Regulatory bodies worldwide, including the U.S. Food and Drug Administration (FDA) and the European Food Safety Authority (EFSA), have established strict limits on the presence of certain phthalates in FCMs due to potential health concerns, including endocrine disruption.^{[1][2][3][4][5][6]}

Accurate and reliable quantification of phthalate migration is crucial for ensuring food safety and regulatory compliance. The use of stable isotope-labeled internal standards, such as **Heptyl Nonyl Phthalate-d4**, is a well-established analytical technique to improve the accuracy and precision of these measurements.^{[7][8][9]} This document provides a detailed application note and protocol for the use of **Heptyl Nonyl Phthalate-d4** as an internal standard in the gas chromatography-mass spectrometry (GC-MS) analysis of phthalates in food contact materials.

Heptyl Nonyl Phthalate-d4 is an ideal internal standard for the quantification of its non-deuterated counterpart, Heptyl Nonyl Phthalate, and other structurally similar long-chain phthalates. Its chemical and physical properties closely mimic the target analytes, ensuring similar behavior during sample preparation and analysis, while its mass difference allows for clear differentiation by the mass spectrometer.

Regulatory Landscape

The regulation of phthalates in food contact materials is a dynamic field with evolving restrictions.

- United States (FDA): The FDA has revoked the authorization for the use of 23 phthalates in food contact applications.^[4] However, a limited number of phthalates are still permitted, and the FDA continues to review and update its regulations based on the latest scientific data.^{[1][2][10]}
- European Union (EU): The EU has implemented stringent regulations on the use of phthalates in plastic FCMs under Regulation (EU) No 10/2011.^{[4][11][12]} This regulation sets specific migration limits (SMLs) for individual phthalates and groups of phthalates. For example, the SML for Di-butylphthalate (DBP) is 0.3 mg/kg of food, while for Benzyl-butyl-phthalate (BBP) it is 30 mg/kg.^[3]

Experimental Protocol: GC-MS Analysis of Phthalates in Food Simulants

This protocol outlines a general procedure for the determination of phthalate migration from food contact materials into food simulants using **Heptyl Nonyl Phthalate-d4** as an internal standard.

1. Materials and Reagents

- Solvents: HPLC grade n-hexane, acetonitrile, and ethyl acetate.
- Standards: Certified reference standards of target phthalates (e.g., DBP, BBP, DEHP, DINP) and **Heptyl Nonyl Phthalate-d4**.

- Food Simulants: As per regulatory guidelines (e.g., 10% ethanol, 20% ethanol, 50% ethanol for aqueous foods; olive oil or other vegetable oil for fatty foods).
- Glassware: Volumetric flasks, pipettes, vials with PTFE-lined caps (to be rinsed with hexane prior to use to minimize background contamination).
- Extraction Apparatus: Liquid-liquid extraction funnels or solid-phase extraction (SPE) cartridges.

2. Standard Solution Preparation

- Stock Solutions (1000 µg/mL): Prepare individual stock solutions of each target phthalate and **Heptyl Nonyl Phthalate-d4** in a suitable solvent like hexane or ethyl acetate.
- Working Standard Solutions: Prepare a mixed working standard solution containing all target phthalates at a concentration of 10 µg/mL.
- Internal Standard Spiking Solution (1 µg/mL): Prepare a solution of **Heptyl Nonyl Phthalate-d4** at a concentration of 1 µg/mL.
- Calibration Standards: Prepare a series of calibration standards by diluting the mixed working standard solution and spiking a constant amount of the internal standard solution. A typical calibration range would be 0.05, 0.1, 0.2, 0.5, 1.0, 2.0, and 5.0 µg/mL.

3. Sample Preparation (Migration Testing)

- Cut a representative sample of the food contact material with a known surface area.
- Place the sample in a clean glass container and add a known volume of the appropriate food simulant.
- Incubate the sample under conditions that simulate the intended use (e.g., 10 days at 40°C for long-term storage at room temperature).
- After incubation, remove the food contact material sample.
- Take a known aliquot of the food simulant for extraction.

4. Extraction Procedure

- For Aqueous Food Simulants (e.g., Ethanol solutions):
 - To a 10 mL aliquot of the food simulant, add 100 μ L of the 1 μ g/mL **Heptyl Nonyl Phthalate-d4** internal standard solution.
 - Perform a liquid-liquid extraction with two 5 mL portions of n-hexane.
 - Combine the hexane extracts and evaporate to a final volume of 1 mL under a gentle stream of nitrogen.
- For Fatty Food Simulants (e.g., Olive Oil):
 - To a 1 g aliquot of the oil simulant, add 100 μ L of the 1 μ g/mL **Heptyl Nonyl Phthalate-d4** internal standard solution.
 - Dissolve the sample in 5 mL of n-hexane.
 - Perform a liquid-liquid extraction with two 5 mL portions of acetonitrile.
 - Combine the acetonitrile extracts and evaporate to a final volume of 1 mL.

5. GC-MS Instrumental Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: HP-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness.
 - Injector: Splitless mode, 280°C.
 - Oven Program: 80°C (hold 1 min), ramp to 200°C at 15°C/min, then ramp to 300°C at 10°C/min (hold 5 min).
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Mass Spectrometer (MS) Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.

- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Acquisition Mode: Selected Ion Monitoring (SIM).

Table 1: Example SIM Parameters for Selected Phthalates

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Di-n-butyl phthalate (DBP)	149	223	205
Benzyl butyl phthalate (BBP)	149	91	206
Bis(2-ethylhexyl) phthalate (DEHP)	149	167	279
Diisononyl phthalate (DINP)	149	293	167
Heptyl Nonyl Phthalate-d4	153	297	325

Note: The specific ions for **Heptyl Nonyl Phthalate-d4** are illustrative and should be confirmed by analyzing the pure standard. The d4 indicates a mass shift of 4 amu compared to the native compound.

Data Presentation and Quantitative Analysis

The use of **Heptyl Nonyl Phthalate-d4** as an internal standard allows for accurate quantification by correcting for variations in sample preparation and instrument response. The concentration of each target phthalate is calculated using the response factor relative to the internal standard.

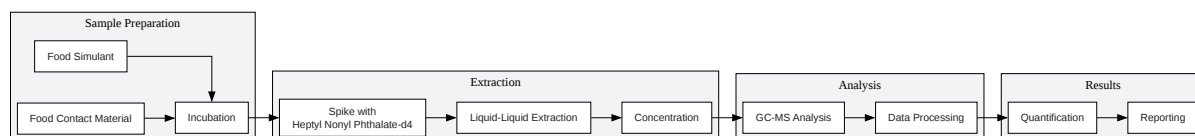
Table 2: Hypothetical Performance Data for the Method

Parameter	DBP	BBP	DEHP	DINP
Limit of Detection (LOD) (µg/L)	0.1	0.2	0.5	1.0
Limit of Quantification (LOQ) (µg/L)	0.3	0.6	1.5	3.0
Linearity (R ²)	>0.995	>0.995	>0.995	>0.995
Recovery (%)	95 ± 5	98 ± 4	92 ± 6	90 ± 8
Precision (RSD%)	< 10	< 10	< 15	< 15

This data is illustrative and should be determined for each specific laboratory setup and matrix.

Visualizations

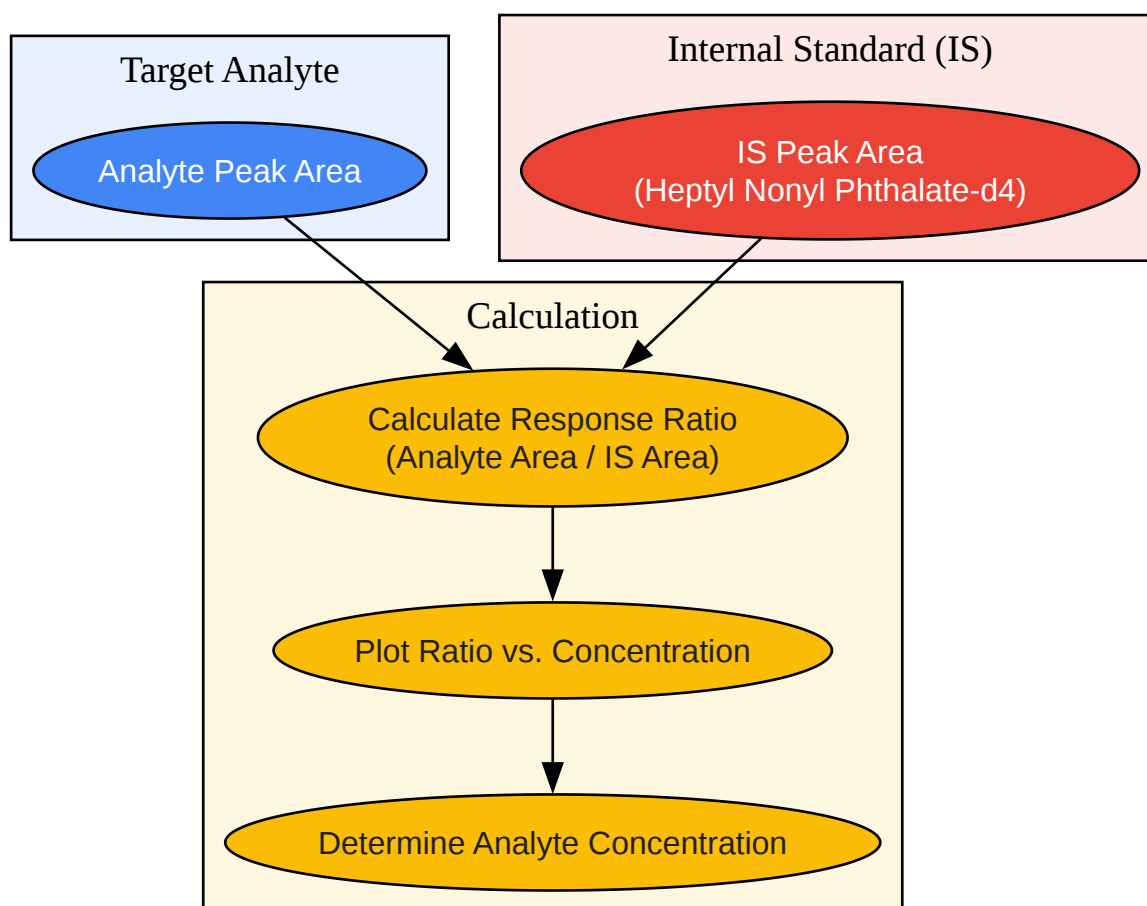
Experimental Workflow



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Caption: Experimental workflow for phthalate analysis in FCMs.

Internal Standard Quantification Logic



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Caption: Logic of quantification using an internal standard.

Conclusion

The use of **Heptyl Nonyl Phthalate-d4** as an internal standard provides a robust and reliable method for the quantification of phthalates in food contact materials. This approach, combined with optimized sample preparation and sensitive GC-MS analysis, enables researchers and regulatory bodies to accurately assess compliance with safety standards and ensure the protection of public health. The detailed protocol and methodologies presented herein serve as a comprehensive guide for laboratories involved in food safety testing.

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